

An In-depth Technical Guide to 4-(Dimethylamino)benzamide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 4-(Dimethylamino)benzamide

CAS No.: 6083-47-2

Cat. No.: B1268822

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Dimethylamino)benzamide is a substituted benzamide with the chemical formula $C_9H_{12}N_2O$. As a derivative of benzoic acid, it belongs to a class of compounds with significant importance in medicinal chemistry and materials science. The benzamide scaffold is a common feature in a variety of biologically active molecules, and the dimethylamino group at the 4-position of the benzene ring imparts specific electronic and physicochemical properties that can influence the molecule's interactions with biological targets.^[1] This technical guide provides a comprehensive overview of the synthesis, characterization, and potential applications of **4-(dimethylamino)benzamide**, with a focus on providing practical insights for researchers in drug discovery and development.

Core Physicochemical Properties

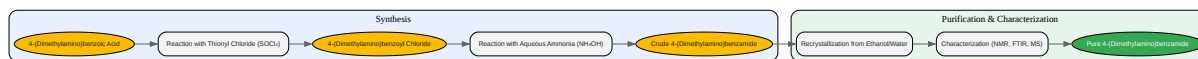
A thorough understanding of the fundamental physicochemical properties of a compound is the bedrock of its application in research and development. These properties dictate its behavior in various experimental settings, from synthesis and purification to biological assays.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ N ₂ O	
Molecular Weight	164.20 g/mol	
Appearance	White to off-white crystalline powder	Inferred from related compounds
Melting Point	72-75 °C (for the related 4-(dimethylamino)benzaldehyde)	[2]
Solubility	Soluble in polar organic solvents like methanol and ethanol; sparingly soluble in water.	[3]
pKa	Data not readily available for the amide, but the pKa of the conjugate acid of the dimethylamino group is expected to be around 5.	Inferred from related anilines

Synthesis of 4-(Dimethylamino)benzamide

The most common and efficient laboratory-scale synthesis of **4-(dimethylamino)benzamide** involves a two-step process starting from 4-(dimethylamino)benzoic acid. The first step is the conversion of the carboxylic acid to the more reactive acyl chloride, followed by amidation with ammonia.

Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **4-(Dimethylamino)benzamide**.

Step-by-Step Synthesis Protocol

This protocol is based on the well-established Schotten-Baumann reaction conditions for amide synthesis from acyl chlorides.^[4]

Part 1: Synthesis of 4-(Dimethylamino)benzoyl Chloride

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a reflux condenser and a drying tube containing calcium chloride.
- **Reagents:** To the flask, add 4-(dimethylamino)benzoic acid and an excess of thionyl chloride (SOCl_2).
- **Reaction:** Gently reflux the mixture. The reaction progress can be monitored by the cessation of gas (HCl and SO_2) evolution.
- **Work-up:** After the reaction is complete, carefully remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 4-(dimethylamino)benzoyl chloride is used directly in the next step without further purification.

Part 2: Synthesis of **4-(Dimethylamino)benzamide**

- **Reaction Setup:** Place a concentrated aqueous solution of ammonia in a beaker and cool it in an ice bath.
- **Reagent Addition:** Slowly and with vigorous stirring, add the crude 4-(dimethylamino)benzoyl chloride dropwise to the cold ammonia solution. A white precipitate of **4-**

(dimethylamino)benzamide will form immediately.[5][6]

- Reaction Completion: Continue stirring the mixture in the ice bath for a period to ensure complete reaction.
- Isolation: Collect the white precipitate by vacuum filtration and wash it thoroughly with cold water to remove any ammonium chloride and excess ammonia.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield pure **4-(dimethylamino)benzamide** as a white crystalline solid.[7]

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized **4-(dimethylamino)benzamide**. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Fourier-Transform Infrared (FTIR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of organic compounds.[8]

¹H NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve a small amount of the purified **4-(dimethylamino)benzamide** in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Data Acquisition: Acquire the ¹H NMR spectrum on a standard NMR spectrometer (e.g., 400 or 500 MHz).
- Expected Spectrum:
 - Aromatic Protons: Two doublets in the aromatic region (typically δ 6.5-8.0 ppm), corresponding to the protons on the benzene ring. The protons ortho to the dimethylamino group will be upfield compared to the protons ortho to the amide group.

- Amide Protons: Two broad singlets corresponding to the -NH_2 protons. The chemical shift of these protons can be variable and they may exchange with D_2O .
- Dimethylamino Protons: A singlet in the aliphatic region (typically δ 2.9-3.1 ppm), integrating to six protons.

^{13}C NMR Spectroscopy Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum.
- Expected Spectrum:
 - Carbonyl Carbon: A signal in the downfield region (typically δ 165-175 ppm).[9]
 - Aromatic Carbons: Four signals in the aromatic region (typically δ 110-155 ppm), corresponding to the six carbons of the benzene ring (two pairs being equivalent by symmetry).
 - Dimethylamino Carbons: A signal in the aliphatic region (typically δ ~40 ppm).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[10]

FTIR Spectroscopy Protocol:

- Sample Preparation: Prepare a KBr pellet containing a small amount of the dried product or acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the FTIR spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.
- Expected Spectrum and Key Vibrational Frequencies:
 - N-H Stretching: Two medium-intensity sharp bands in the region of $3400\text{-}3100\text{ cm}^{-1}$, characteristic of a primary amide.[11]

- C=O Stretching (Amide I band): A strong, sharp absorption band around 1650-1680 cm^{-1} .
[11]
- N-H Bending (Amide II band): A medium to strong absorption band around 1620-1590 cm^{-1} .
- C-N Stretching: A medium-intensity band around 1400 cm^{-1} .
- Aromatic C-H Stretching: Bands above 3000 cm^{-1} .
- Aromatic C=C Stretching: Bands in the 1600-1450 cm^{-1} region.

Applications in Research and Drug Development

The benzamide moiety is a well-established pharmacophore in medicinal chemistry, and derivatives of **4-(dimethylamino)benzamide** have shown promise in various therapeutic areas.

Potential as Kinase Inhibitors

Protein kinases are a major class of drug targets, particularly in oncology. The 4-aminobenzamide scaffold has been identified as a promising starting point for the development of novel kinase inhibitors.[12] The dimethylamino group can act as a hydrogen bond acceptor and its electronic properties can influence the binding affinity and selectivity of the molecule for the kinase active site. Derivatives of **4-(dimethylamino)benzamide** could potentially be explored as inhibitors of various kinases, such as Microtubule Affinity Regulating Kinase 4 (MARK4), which is a target for cancer and neurodegenerative diseases.[2][13]

Use as Chemical Probes

The fluorescent properties of molecules containing a dimethylaminobenzoyl group make them suitable for use as chemical probes. These probes can be used to study biological processes, such as protein-protein interactions and enzyme activity.[1] For example, a radiolabeled analog, 4- ^{11}C -methoxy N-(2-diethylaminoethyl) benzamide, has been developed as a PET imaging probe to selectively target melanoma.[14] This suggests that **4-(dimethylamino)benzamide** derivatives could be functionalized to create novel probes for various biological applications.

Workflow for Kinase Inhibitor Screening



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Caption: A generalized workflow for screening **4-(dimethylamino)benzamide** derivatives as potential kinase inhibitors.

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **4-(dimethylamino)benzamide**. It is advisable to consult the Safety Data Sheet (SDS) before use. In general, it should be handled in a well-ventilated area, and personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

4-(Dimethylamino)benzamide is a versatile molecule with a straightforward synthesis and a range of potential applications, particularly in the field of drug discovery. Its molecular weight of 164.20 g/mol and its chemical structure make it an attractive scaffold for the development of novel kinase inhibitors and chemical probes. This technical guide has provided a comprehensive overview of its synthesis, characterization, and potential applications, offering a valuable resource for researchers and scientists working in this exciting area of chemistry.

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